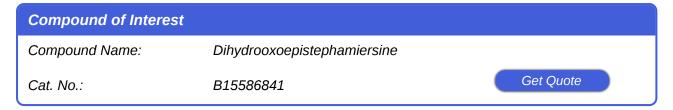


Dihydrooxoepistephamiersine: A Technical Overview of its Physicochemical Properties and Characterization

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Dihydrooxoepistephamiersine is a naturally occurring hasubanan alkaloid isolated from plants of the Stephania genus, notably Stephania japonica. As a member of a class of compounds known for their complex structures and significant biological activities, understanding its physical and chemical properties is crucial for further research and development. This technical guide provides a comprehensive summary of the currently available data on **Dihydrooxoepistephamiersine**, including its physicochemical properties and the general experimental protocols used for the isolation and characterization of related alkaloids. Due to the limited specific data for this compound, information is supplemented with data from its parent compound, Epistephamiersine, and the broader class of hasubanan alkaloids.

Physicochemical Properties

Dihydrooxoepistephamiersine is described as a powder in its solid state[1]. It demonstrates solubility in a range of organic solvents, including chloroform, dichloromethane, ethyl acetate, dimethyl sulfoxide (DMSO), and acetone[2].

Quantitative Data



Specific quantitative physical and chemical properties for **Dihydrooxoepistephamiersine** are not extensively reported in publicly accessible literature. However, a Certificate of Analysis for a compound with the same CAS number (51804-69-4) provides key molecular data. For comparative purposes, data for the related hasubanan alkaloid, Epistephamiersine, is also presented.

Table 1: Molecular and Physical Properties

Property	Dihydrooxoepistep hamiersine	Epistephamiersine	Data Source
CAS Number	51804-69-4	52389-15-8	[3]
Molecular Formula	C21H27NO7	C21H27NO6	[1]
Molecular Weight	405.5 g/mol	389.4 g/mol	[1]
Physical Description	Powder	-	[1]
Purity	>98%	-	[1]

Note on Molecular Formula: A notable discrepancy exists in the reported molecular formula for **Dihydrooxoepistephamiersine** (C21H27NO7). The addition of "dihydro" (two hydrogen atoms) and "oxo" (one oxygen atom) to the parent compound Epistephamiersine (C21H27NO6) would theoretically result in a molecular formula of C21H29NO7. The reported formula of C21H27NO7 suggests a concurrent loss of two hydrogen atoms, which may imply a more complex structural modification than the name suggests. Further structural elucidation is required to resolve this.

Experimental Protocols

Detailed experimental protocols specifically for the determination of

Dihydrooxoepistephamiersine's properties are not available. However, the following sections describe the general methodologies employed for the extraction, isolation, and characterization of hasubanan alkaloids from their natural sources, such as Stephania japonica.

Extraction of Alkaloids from Plant Material



The initial step involves the extraction of crude alkaloids from the plant material (e.g., roots of Stephania japonica).

- Maceration and Extraction: The dried and powdered plant material is typically extracted with a polar solvent like ethanol.
- Acid-Base Partitioning: The resulting extract is then subjected to an acid-base extraction to separate the basic alkaloids from other plant constituents. The extract is partitioned between an acidic aqueous solution and an organic solvent. The alkaloids, being basic, move into the aqueous phase as salts.
- Basification and Re-extraction: The acidic aqueous layer is then basified, and the free alkaloids are re-extracted into an immiscible organic solvent like chloroform.

Isolation and Purification

The crude alkaloid mixture is then separated into individual compounds using chromatographic techniques.

- Column Chromatography: The mixture is first subjected to column chromatography over silica gel or other stationary phases.
- High-Performance Liquid Chromatography (HPLC): Further purification is achieved using preparative or semi-preparative HPLC to yield the pure alkaloid.

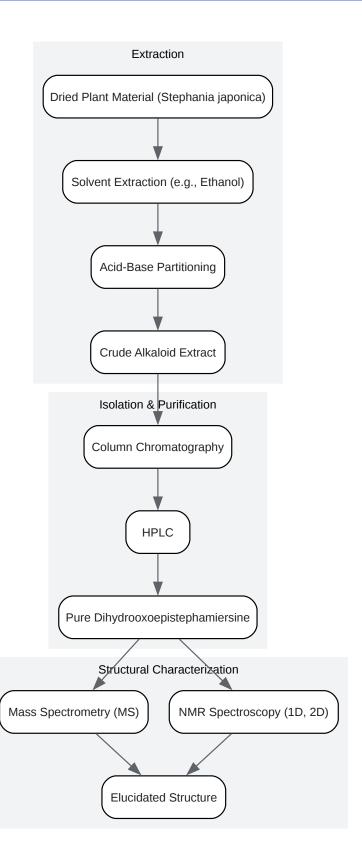
Structure Elucidation

The chemical structure of the isolated compound is determined using a combination of spectroscopic methods.

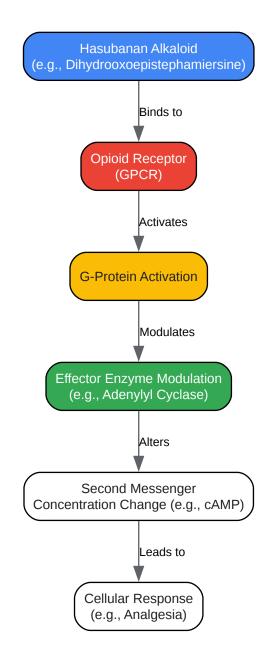
- Mass Spectrometry (MS): Provides information about the molecular weight and elemental composition.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (¹H and ¹³C) and 2D NMR
 experiments are used to determine the connectivity of atoms and the stereochemistry of the
 molecule.

The workflow for these processes can be visualized as follows:









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